

## Using 4-Benzylcyclohexan-1-amine hydrochloride as a research chemical

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### Compound of Interest

Compound Name: 4-Benzylcyclohexan-1-amine hydrochloride  
CAS No.: 2098019-13-5  
Cat. No.: B1485267

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An in-depth guide for researchers, scientists, and drug development professionals on the application of **4-Benzylcyclohexan-1-amine hydrochloride** research chemical.

### Introduction: A Versatile Moiety in Modern Research

**4-Benzylcyclohexan-1-amine hydrochloride** (CAS No. 16350-96-2), also known as N-benzylcyclohexanamine hydrochloride, is a chemical compound featuring a benzyl group and a cyclohexylamine moiety.<sup>[1][2]</sup> This unique structural combination makes it a molecule of significant interest across diverse scientific fields. While its primary formal designation is as an analytical reference standard in forensic chemistry, its utility extends far beyond this application. The presence of a reactive secondary amine on a conformationally distinct cyclohexane ring, coupled with the aromatic benzyl group, renders it a valuable building block in organic synthesis and a scaffold for medicinal chemistry explorations.<sup>[1]</sup>

This document serves as a comprehensive guide to the properties, handling, and principal applications of **4-Benzylcyclohexan-1-amine hydrochloride**, providing detailed, field-proven protocols for its use as an analytical standard and as a precursor in synthetic chemistry, grounding all recommendations in authoritative scientific literature.

### Section 1: Compound Profile and Physicochemical Properties

A thorough understanding of a research chemical's properties is fundamental to its effective and safe use in an experimental setting. The key physicochemical data for **4-Benzylcyclohexan-1-amine hydrochloride** are summarized below.

Property	Value	Source(s)
CAS Number	16350-96-2	[2][3]
IUPAC Name	N-benzylcyclohexanamine;hydrochloride	[2][4]
Synonyms	N-benzylcyclohexanamine HCl, N-Benzyl-N-cyclohexylamine, NBCA	[2][3]
Molecular Formula	C <sub>13</sub> H <sub>20</sub> ClN	[2]
Molecular Weight	225.76 g/mol	[1]
Appearance	Neat solid / White or light yellow crystal powder	[3][5]
Melting Point	252-253 °C	[2]
Solubility	Soluble in Methanol, Acetonitrile, and Chloroform	[2][3]
Storage Temperature	Room Temperature / -20°C for long-term stability	[2][3][6]
InChI Key	JXIRAQIPRWLSTD-UHFFFAOYSA-N	[2]

## Section 2: Safety, Handling, and Storage Protocols

As a research chemical, **4-Benzylcyclohexan-1-amine hydrochloride** requires careful handling to ensure personnel safety and experimental integrity. The compound is classified as harmful and an irritant.<sup>[2][4]</sup>

### GHS Hazard Summary

Hazard Statement	Description	Precautionary Code
H302	Harmful if swallowed	P301+P312
H315	Causes skin irritation	P280, P302+P352
H319	Causes serious eye irritation	P280, P305+P351+P338
H335	May cause respiratory irritation	P261

### Protocol for Safe Handling and Storage

This protocol outlines the essential steps for managing the chemical within a laboratory environment.

#### 1. Personal Protective Equipment (PPE):

- Always wear a standard laboratory coat, nitrile gloves, and chemical safety goggles.<sup>[7]</sup>
- When handling the solid powder outside of a fume hood, a dust mask or respirator is recommended to avoid inhalation.<sup>[8]</sup>

#### 2. Engineering Controls:

- All weighing and preparation of stock solutions should be performed in a certified chemical fume hood to minimize inhalation exposure.<sup>[9]</sup>
- Ensure an eyewash station and safety shower are readily accessible in the workspace.<sup>[9]</sup>

#### 3. Handling and Use:

- Avoid direct contact with skin and eyes.<sup>[10]</sup> In case of skin contact, wash immediately and thoroughly with soap and water.<sup>[8]</sup> In case of eye contact, flush cautiously with water for several minutes.<sup>[10]</sup>
- Avoid creating dust when handling the solid material.
- Do not eat, drink, or smoke in areas where the chemical is handled.<sup>[10]</sup>

#### 4. Storage:

- Store the compound in its original, tightly sealed container.<sup>[8]</sup>
- For long-term stability as an analytical standard, storage at -20°C is recommended.<sup>[3]</sup> For general synthetic use, storage at room temperature in a dry atmosphere is acceptable.<sup>[2]</sup>
- Keep away from strong oxidizing agents and acids.<sup>[10]</sup>

#### 5. Disposal:

- Dispose of waste material and contaminated supplies through an approved waste disposal facility, in accordance with local, state, and federal regulations. Do not allow the product to enter drains.<sup>[8]</sup>

## Section 3: Core Research Applications

The utility of **4-Benzylcyclohexan-1-amine hydrochloride** is primarily centered on two key areas: its role as an analytical standard in forensic science and its function as a versatile intermediate in organic and medicinal chemistry.

### Forensic and Toxicological Analysis

4-Benzylcyclohexan-1-amine has been identified as a cutting agent or adulterant in street samples of 3,4-Methylenedioxymethamphetamine (MDMA). This discovery makes its hydrochloride salt an essential analytical reference standard. Forensic laboratories utilize certified standards like this for the unan-

identification and quantification of substances in seized materials. Its primary application in this context is in chromatographic methods, particularly Gas Chromatography-Mass Spectrometry (GC-MS), where its unique fragmentation pattern and retention time allow for positive identification.[3]

## Intermediate in Organic & Medicinal Chemistry

The compound's structure is a valuable scaffold for the synthesis of more complex molecules. The secondary amine is a nucleophilic center that can undergo reactions such as N-alkylation, acylation, and reductive amination.[1]

- **Rationale for Use:** The cyclohexyl ring provides a non-planar, saturated core that can influence the spatial orientation of substituents, which is critical for receptor binding and biological activity. The benzyl group can engage in hydrophobic and  $\pi$ -stacking interactions within protein binding pockets. This combination is found in various neuropharmacologically active agents.[11]
- **Relevance to Drug Discovery:** The trans-isomer of substituted cyclohexaneamines is a crucial structural element in the antipsychotic drug Cariprazole, a potent dopamine D<sub>3</sub>/D<sub>2</sub> receptor partial agonist.[12] While 4-Benzylcyclohexan-1-amine is not a direct precursor, its core structure is highly relevant for the synthesis of analogs for structure-activity relationship (SAR) studies. Furthermore, dibenzylamine derivatives have been investigated as inhibitors of acetylcholinesterase (AChE) and butyrylcholinesterase (BuChE), enzymes implicated in the pathology of Alzheimer's disease.[11] This compound is an excellent starting point for generating libraries of such derivatives for screening.

## Section 4: Experimental Protocols

The following protocols provide step-by-step methodologies for common applications of **4-Benzylcyclohexan-1-amine hydrochloride**.

### Protocol: Preparation of an Analytical Stock Solution (1 mg/mL)

This protocol is designed for preparing a standard solution for use in chromatographic analysis (e.g., GC-MS, HPLC).

Materials:

- **4-Benzylcyclohexan-1-amine hydrochloride**
- Methanol (HPLC or GC-MS grade)
- Analytical balance (readable to 0.01 mg)
- 10 mL volumetric flask (Class A)
- Glass Pasteur pipette or syringe
- Vortex mixer and/or sonicator

Procedure:

- Accurately weigh approximately 10.0 mg of **4-Benzylcyclohexan-1-amine hydrochloride** and record the exact weight.
- Carefully transfer the weighed solid into the 10 mL volumetric flask.
- Add approximately 5-7 mL of methanol to the flask.
- Cap the flask and vortex or sonicate for 2-5 minutes, or until the solid is completely dissolved. The compound is soluble in methanol.[3]
- Allow the solution to return to room temperature.
- Carefully add methanol dropwise until the bottom of the meniscus aligns with the calibration mark on the neck of the flask.
- Invert the flask 10-15 times to ensure the solution is homogeneous.
- Calculate the final concentration based on the exact weight and transfer the solution to a labeled, sealed vial for storage at -20°C.

## Protocol: General Procedure for Synthetic N-Acylation

This protocol demonstrates the use of the compound as a nucleophile in a standard acylation reaction to form an amide, a common transformation in chemistry.

**Causality:** The lone pair of electrons on the nitrogen atom of the secondary amine acts as a nucleophile, attacking the electrophilic carbonyl carbon of chloride. A non-nucleophilic base (e.g., triethylamine) is added to neutralize the HCl generated during the reaction, preventing the protonation and deactivation of the starting amine.

Materials:

- **4-Benzylcyclohexan-1-amine hydrochloride** (1.0 eq)
- Acetyl chloride (or other acyl chloride) (1.1 eq)
- Triethylamine (Et<sub>3</sub>N) (2.2 eq)
- Dichloromethane (DCM), anhydrous
- Magnetic stirrer and stir bar
- Round-bottom flask
- Ice-water bath
- Standard workup and purification equipment (separatory funnel, rotary evaporator, flash chromatography supplies)

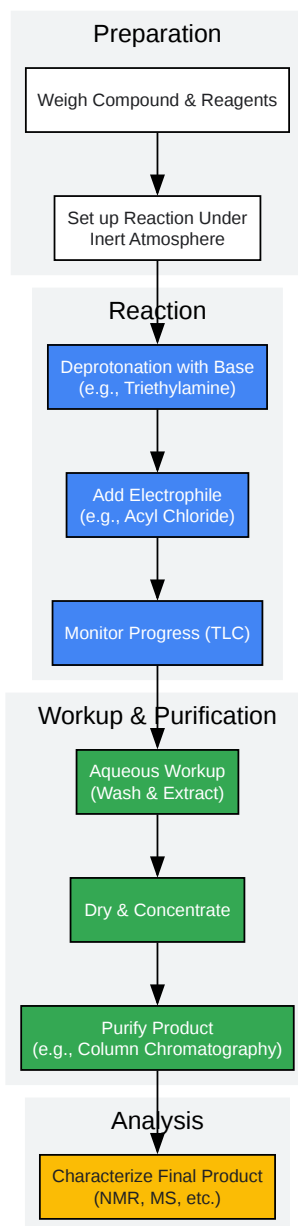
Procedure:

- To a round-bottom flask under an inert atmosphere (e.g., nitrogen), add **4-Benzylcyclohexan-1-amine hydrochloride** (1.0 eq) and anhydrous DCM.
- Cool the flask in an ice-water bath.
- Add triethylamine (2.2 eq) to the suspension and stir for 10 minutes. The extra equivalent of base is to deprotonate the hydrochloride salt to the free amine.
- Slowly add the acyl chloride (1.1 eq) dropwise to the stirring solution.
- Allow the reaction to warm to room temperature and stir for 2-4 hours, or until completion as monitored by Thin Layer Chromatography (TLC).
- Workup: Quench the reaction by slowly adding saturated aqueous sodium bicarbonate solution. Transfer the mixture to a separatory funnel.
- Separate the organic layer. Wash with water, then with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: The resulting crude amide can be purified by flash column chromatography on silica gel using an appropriate solvent system (e.g., a gradient of ethyl acetate in hexanes).

## Section 5: Visualization of Experimental Workflows

Diagrams created using Graphviz provide a clear visual representation of the logical flow for key applications.

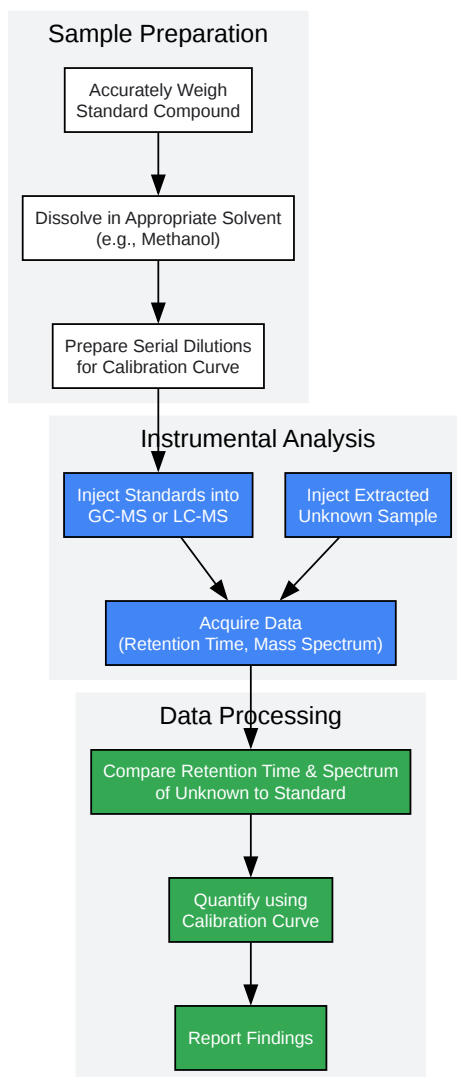
## Workflow: 4-Benzylcyclohexan-1-amine HCl as a Synthetic Precursor



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Caption: General workflow for using the compound in a synthetic transformation.

Workflow: Use as a Forensic Analytical Standard



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Caption: Workflow for forensic identification and quantification.

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